

An In-depth Technical Guide to (E)-2-hexyldec-2-enal

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Compound of Interest

Compound Name: 2-Hexyl-2-decenal

Cat. No.: B12085729

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This technical guide provides a comprehensive overview of (E)-2-hexyldec-2-enal, a significant unsaturated aldehyde. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and analysis.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name (E)-2-hexyldec-2-enal is an unsaturated aldehyde with the molecular formula $C_{16}H_{30}O$.^{[1][2][3]} It is characterized by a sixteen-carbon chain with a double bond at the second carbon and an aldehyde functional group.

A variety of synonyms and identifiers are used in literature and chemical databases to refer to this compound. These are crucial for comprehensive literature searches and substance identification.

| Identifier Type | Identifier |
|-----------------|--|
| IUPAC Name | (E)-2-hexyldec-2-enal |
| CAS Number | 64935-39-3, 13893-39-5 |
| PubChem CID | 13479201, 53424309 |
| FEMA Number | 4786 |
| UNII | V7NK8BCX89, CIC69FY5FI |
| InChIKey | RSBRHLFCWKXUSQ-JQIJEIRASA-N |
| Synonyms | 2-Decenal, 2-hexyl-, (2E)-; (E)-2-Hexyl-2-decenal; 2-Hexyl-2-decenal |

Physicochemical Properties

The physicochemical properties of (E)-2-hexyldec-2-enal are essential for its handling, application, and analysis. The following table summarizes key quantitative data.

| Property | Value | Source |
|------------------------------|--|-----------------|
| Molecular Weight | 238.41 g/mol | PubChem[1] |
| Molecular Formula | C16H30O | PubChem[1] |
| Boiling Point | 126-127 °C at 3.5 Torr | LookChem[4] |
| Density | 0.841 ± 0.06 g/cm ³ (Predicted) | LookChem[4] |
| XLogP3 | 6.7 | PubChem[1] |
| Hydrogen Bond Donor Count | 0 | LookChem[4] |
| Hydrogen Bond Acceptor Count | 1 | LookChem[4] |
| Rotatable Bond Count | 12 | LookChem[4] |
| Exact Mass | 238.229665576 Da | PubChem[1] |
| Complexity | 194 | LookChem[4] |
| Refractive Index (Polar) | 2101 | NIST WebBook[2] |
| Refractive Index (Non-polar) | 1769 | NIST WebBook[2] |

Synthesis Protocol

A general method for the synthesis of 2-alkylalk-2-enals, including the structural class of (E)-2-hexyldec-2-enal, involves an aldol-type condensation of an n-alkanal.[5] This procedure can be adapted for the specific synthesis of (E)-2-hexyldec-2-enal.

Materials:

- n-Octanal
- n-Hexanal
- Catalyst (e.g., a secondary amine like pyrrolidine)
- Solvent (e.g., a non-polar organic solvent like toluene)

- Dehydrating agent (e.g., molecular sieves or a Dean-Stark apparatus)
- Quenching agent (e.g., dilute acid)
- Extraction solvent (e.g., diethyl ether)
- Drying agent (e.g., anhydrous magnesium sulfate)

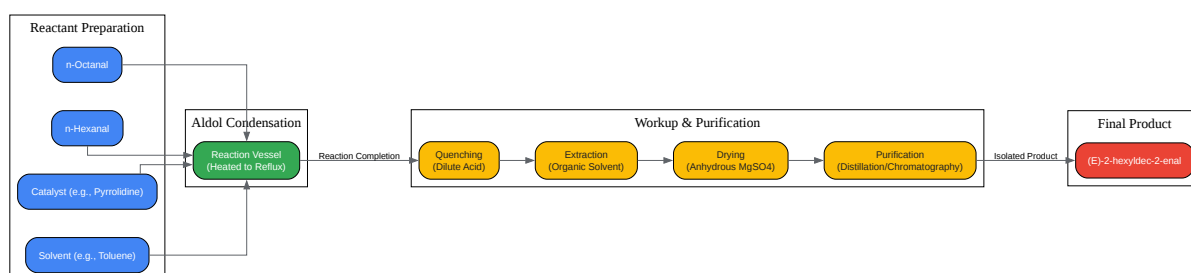
Procedure:

- **Reaction Setup:** A solution of n-octanal and n-hexanal in an appropriate solvent is prepared in a round-bottom flask equipped with a reflux condenser and a means for water removal (e.g., Dean-Stark trap).
- **Catalysis:** A catalytic amount of a secondary amine is added to the solution.
- **Reaction:** The mixture is heated to reflux. The progress of the reaction is monitored by observing the amount of water collected in the Dean-Stark trap or by analytical techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** After the reaction is complete, the mixture is cooled to room temperature. The reaction is quenched by the addition of a dilute acid solution.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic layers are washed with brine, dried over an anhydrous drying agent, and the solvent is removed under reduced pressure. The crude product is then purified by distillation under reduced pressure or by column chromatography to yield the desired (E)-2-hexyldec-2-enal.^[5] The E/Z isomers can be separated and characterized by their gas chromatography retention indices and mass spectrometry data.^[5]

Experimental Workflow and Signaling Pathways

To visualize the synthesis process, a logical workflow diagram is provided below. Currently, there is limited specific information available in the public domain regarding the direct involvement of (E)-2-hexyldec-2-enal in specific biological signaling pathways. However,

related unsaturated aldehydes, such as trans-2-hexenal, are known to act as signaling molecules in plant defense mechanisms.[6]



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Caption: Synthetic workflow for (E)-2-hexyldec-2-enal via aldol condensation.

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